

Spectroscopic Profile of 10-Methyl-9(10H)-acridone: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 10-Methyl-9(10H)-acridone

CAS No.: 719-54-0

Cat. No.: B1207956

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **10-Methyl-9(10H)-acridone**, a key heterocyclic compound with applications in medicinal chemistry and materials science. The following sections detail its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) characteristics, offering a foundational dataset for its identification, characterization, and utilization in further research and development.

Spectroscopic Data Summary

The empirical formula for **10-Methyl-9(10H)-acridone** is $C_{14}H_{11}NO$, with a molecular weight of 209.24 g/mol. [1][2][3][4][5][6] The following tables summarize the key spectroscopic data obtained from 1H NMR, ^{13}C NMR, IR, and Mass Spectrometry analyses.

Nuclear Magnetic Resonance (NMR) Data

1H NMR (250 MHz, $CDCl_3$)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
8.20–7.30	Multiplet	8H	Aromatic Protons
3.75	Singlet	3H	N-CH ₃

¹³C NMR (63 MHz, CDCl₃)[7]

Chemical Shift (δ) ppm	Assignment
181.2	C=O (C9)
142.1–115.3	Aromatic Carbons
33.7	N-CH ₃

Infrared (IR) Spectroscopy Data

IR (KBr pellet)[7]

Wavenumber (cm ⁻¹)	Assignment
1675	C=O Stretching
1600, 1480	Aromatic C=C Stretching
1365	C-N Stretching
2950	C-H Stretching (-CH ₃)

Mass Spectrometry (MS) Data

Electron Ionization Mass Spectrometry (EI-MS)

m/z	Interpretation
209	[M] ⁺ (Molecular Ion)[1][7]
181	[M-CO] ⁺ [7]

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented above. Specific instrument parameters may vary.

Nuclear Magnetic Resonance (NMR) Spectroscopy

A solution of **10-Methyl-9(10H)-acridone** is prepared by dissolving approximately 5-10 mg of the compound in 0.5-0.7 mL of deuterated chloroform (CDCl_3). The solution is transferred to a 5 mm NMR tube. ^1H and ^{13}C NMR spectra are recorded on a spectrometer operating at a frequency of 250 MHz for protons and 63 MHz for carbon-13. Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard (0.00 ppm).

Infrared (IR) Spectroscopy

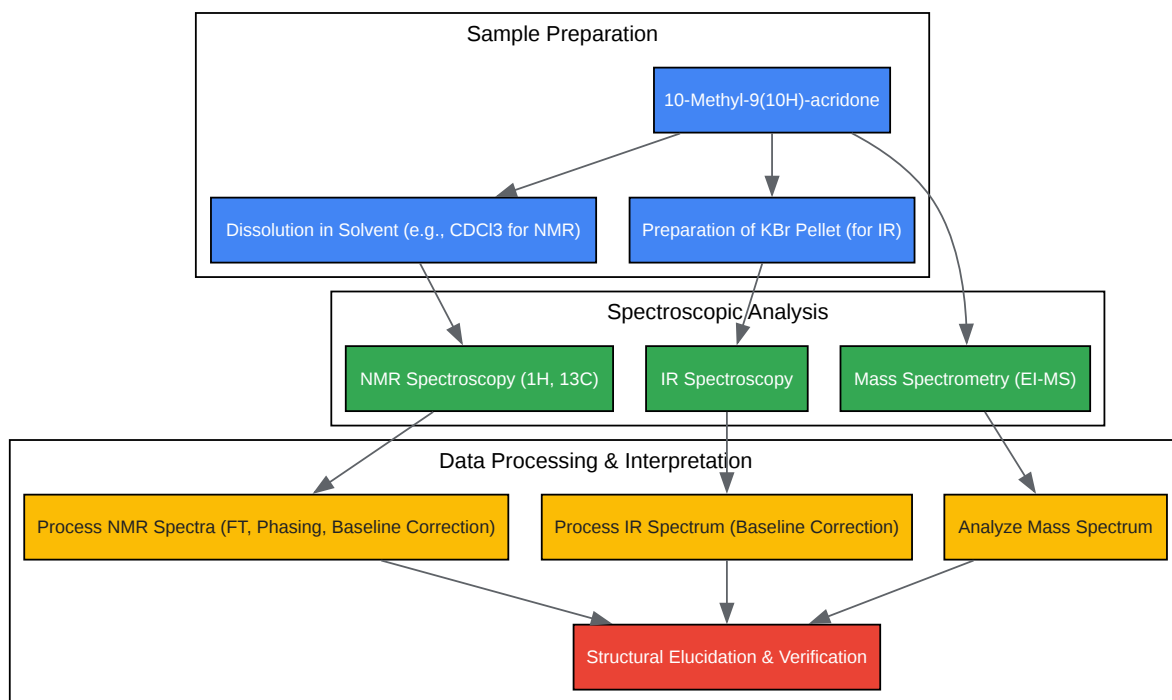
A small amount of **10-Methyl-9(10H)-acridone** is finely ground with potassium bromide (KBr) powder in a mortar and pestle. The mixture is then pressed into a thin, transparent pellet using a hydraulic press. The IR spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer, typically over a range of $4000\text{--}400\text{ cm}^{-1}$.

Mass Spectrometry (MS)

The mass spectrum is obtained using an electron ionization (EI) mass spectrometer. A small sample of **10-Methyl-9(10H)-acridone** is introduced into the ion source, where it is bombarded with electrons at an energy of 70 eV. The resulting positively charged fragments are accelerated and separated based on their mass-to-charge ratio (m/z).

Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the spectroscopic analysis of a chemical compound like **10-Methyl-9(10H)-acridone**.



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References

- 1. 10-METHYL-9(10H)-ACRIDONE(719-54-0) MS [m.chemicalbook.com]
- 2. 9(10H)-Acridinone, 10-methyl- [webbook.nist.gov]
- 3. 9(10H)-Acridinone, 10-methyl- [webbook.nist.gov]

- 4. 9(10H)-Acridinone, 10-methyl- [webbook.nist.gov]
- 5. 10-METHYL-9(10H)-ACRIDONE | 719-54-0 [chemicalbook.com]
- 6. jk-sci.com [jk-sci.com]
- 7. 10-Methyl-9(10H)-acridone | 719-54-0 | Benchchem [benchchem.com]
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